experimental protocol for using N-ethyl-N-phenylaniline

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Compound of Interest	
Compound Name:	*N-ethyl-N-phenylaniline*
CAS No.:	*606-99-5*
Cat. No.:	*B1623073*

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Application Notes and Protocols for N-Ethylaniline

Audience: Researchers, scientists, and drug development professionals.

Note on Nomenclature: The term "**N-ethyl-N-phenylaniline**" can be ambiguous. This document focuses on N-ethylaniline (CAS No. 103-69-5), a secondary amine where an ethyl group and a phenyl group are attached to a nitrogen atom. It is a key intermediate in various industrial syntheses.[1][2]

Physicochemical Properties of N-Ethylaniline

A summary of the key physicochemical properties of N-ethylaniline is presented below for easy reference. This data is crucial for designing experimental setups and ensuring safe handling.

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Property	Value	References
Molecular Formula	$C_8H_{11}N$	[3][4]
Molecular Weight	121.18 g/mol	[3][4]
Appearance	Colorless to yellow-brown oily liquid; darkens on exposure to air and light.	[1][3]
CAS Number	103-69-5	[4]
Density	0.963 g/cm³ at 25 °C	[3][4]
Melting Point	-63 °C	[1][4]
Boiling Point	205 °C at 760 mmHg	[1][5]
Flash Point	85 °C (185 °F) - closed cup	[1][4][5]
Solubility in Water	Insoluble (0.24 g/100 ml at 25°C)	[1][5]
Solubility in Organic Solvents	Miscible with ethanol and ether.	[1]
Refractive Index	1.554 at 20 °C	[1][4]
Vapor Pressure	0.2 mmHg at 25 °C	[4]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of N-ethylaniline are provided below.

Protocol 1: Synthesis of N-Ethylaniline via Reductive Amination

This protocol describes the synthesis of N-ethylaniline from aniline and acetaldehyde at normal temperature and pressure, which is a safer and more cost-effective method compared to high-pressure reactions.[6][7]

Materials:

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- Aniline (18.26 g)
- Acetaldehyde (20.62 g)
- Ethanol
- Sodium borohydride (reducing agent)
- Sodium hydroxide (NaOH) for pH adjustment
- Sulfuric acid (H_2SO_4) for pH adjustment
- Reactor with stirrer
- Standard laboratory glassware for extraction and distillation

Procedure:

- Nucleophilic Reaction (Schiff Base Formation):
  - At normal temperature and pressure, add 18.26 g of aniline to the reactor and begin stirring.[7]
  - Prepare an ethanol solution of acetaldehyde (e.g., 20.62 g of acetaldehyde in a 1:2 mass ratio with ethanol).[7]
  - Add the acetaldehyde solution to the aniline and allow the reaction to proceed for 1 hour to form the Schiff base intermediate.[7]
- Reduction Reaction:
  - Prepare a solution of the reducing agent (e.g., sodium borohydride) in the same alcohol used previously (e.g., ethanol).[6] The molar ratio of aniline:acetaldehyde:reducing agent should be approximately 1:1.2-2:0.25-0.5.[6]
  - Add the reducing agent solution to the reaction mixture. The reaction is typically complete in 2-4 hours.[6]

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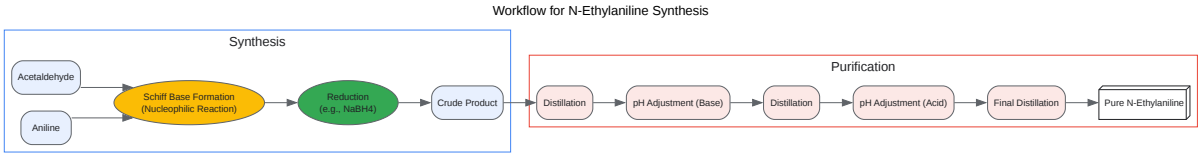
- Monitor the reaction progress using liquid chromatography until the aniline is consumed and the N-ethylaniline content is >98%.[6]

- Work-up and Purification:
  - Distill the reaction mixture to obtain the organic phase.[6]
  - Adjust the pH of the organic phase to 8.5-9.5 with NaOH to promote layer separation.[6]
  - Separate the organic layer and distill again.[6]
  - Acidify the resulting organic phase to a pH of 5.5-6.5 with H_2SO_4 to neutralize any remaining base and facilitate the separation of N-ethylaniline.[6]
  - Perform a final distillation to obtain the purified N-ethylaniline product.[6]



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Workflow for N-Ethylaniline Synthesis

Protocol 2: Synthesis of an Azo Dye from N-Ethylaniline

N-ethylaniline is a crucial intermediate for azo and triphenylmethane dyes.[8][9] This protocol provides a general method for preparing an azo dye using N-ethylaniline as the coupling component.

Materials:

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- Aromatic amine for diazotization (e.g., p-nitroaniline)
- Sodium nitrite ($NaNO_2$)
- Hydrochloric acid (HCl)
- N-Ethylaniline
- Sodium hydroxide (NaOH)
- Ice bath
- Standard laboratory glassware

Procedure:

- Preparation of the Diazonium Salt:
  - Dissolve the primary aromatic amine (e.g., 10.0 mmol of p-nitroaniline) in approximately 8.0 mL of 3M HCl, heating gently if necessary.[10]
  - Cool the solution to below 5°C in an ice bath. The amine salt may precipitate.[10]
  - While stirring vigorously, slowly add a freshly prepared, cold solution of sodium nitrite (10 mL of 1M $NaNO_2$) to the amine salt suspension.[10] Maintain the temperature below 10°C throughout the addition.[10] The resulting solution contains the diazonium salt and should be used immediately.[11]
- Coupling Reaction:
  - In a separate beaker, prepare the coupling solution by dissolving N-ethylaniline (10.0 mmol) in an aqueous solution of sodium hydroxide.
  - Cool the N-ethylaniline solution in an ice bath to 0-5 °C.[12]
  - Slowly add the cold diazonium salt solution to the cold N-ethylaniline solution with vigorous stirring.[12]

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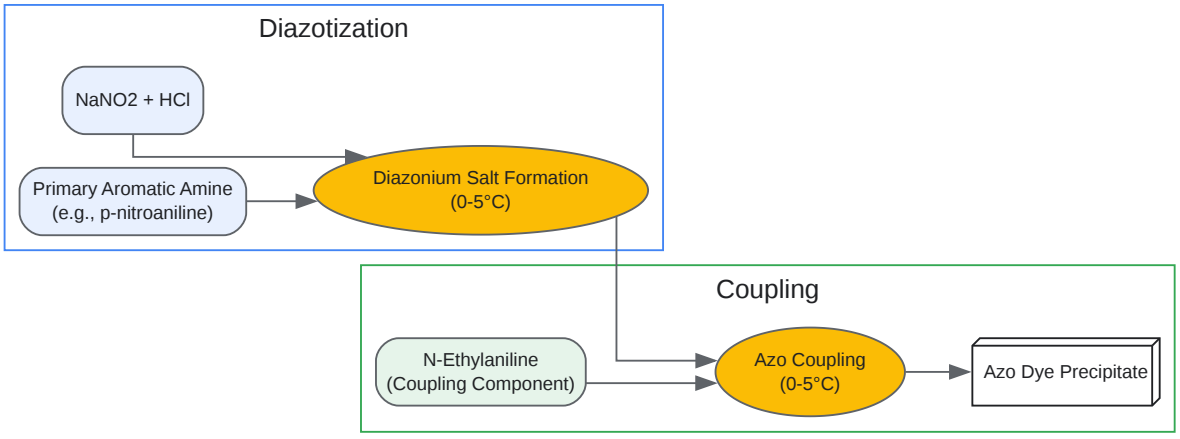
- A colored precipitate of the azo dye should form immediately.[12]
- Continue stirring the mixture in the ice bath for 30-60 minutes to ensure the reaction is complete.[12]

- Isolation and Purification:
  - Collect the solid azo dye by vacuum filtration.[10]
  - Wash the precipitate with cold water to remove any unreacted salts.[12]
  - Recrystallize the crude product from a suitable solvent, such as ethanol or acetic acid, to obtain the purified azo dye.[12]

Azo Dye Synthesis Pathway



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Azo Dye Synthesis Pathway

Protocol 3: Analytical Quantification by HPLC

This protocol outlines a general method for the analysis of N-ethylaniline using reverse-phase HPLC with UV detection, which is suitable for purity assessment and quantification.

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Instrumentation and Conditions:

Parameter	Specification	References
HPLC System	Standard system with UV detector	[13]
Column	C18 reverse-phase, 15 cm x 4.6 mm, 5 µm particles	
Mobile Phase	Isocratic mixture of acetonitrile and water (e.g., 70:30 v/v) or methanol and water (e.g., 60:40 v/v). For MS compatibility, replace phosphoric acid with formic acid.	[14][15]
Flow Rate	1.0 mL/min	
Column Temperature	30 °C	
Injection Volume	10 µL	[15]
Detection	UV at 254 nm	

Procedure:

- Standard Preparation:
  - Prepare a stock solution of N-ethylaniline (e.g., 1000 mg/L) by accurately weighing the pure compound and dissolving it in the mobile phase.
  - Create a series of calibration standards by diluting the stock solution.
- Sample Preparation:
  - Dissolve the sample containing N-ethylaniline in the mobile phase.

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- If the sample is in a complex matrix, an appropriate extraction method (e.g., liquid-liquid or solid-phase extraction) may be necessary.[13]
- Filter the sample through a 0.45 µm syringe filter before injection.

- Analysis:
  - Inject the standards and samples onto the HPLC system.
  - Identify the N-ethylaniline peak based on the retention time of the standard.
  - Construct a calibration curve by plotting the peak area against the concentration of the standards.
  - Quantify N-ethylaniline in the samples using the linear regression equation from the calibration curve.[13]

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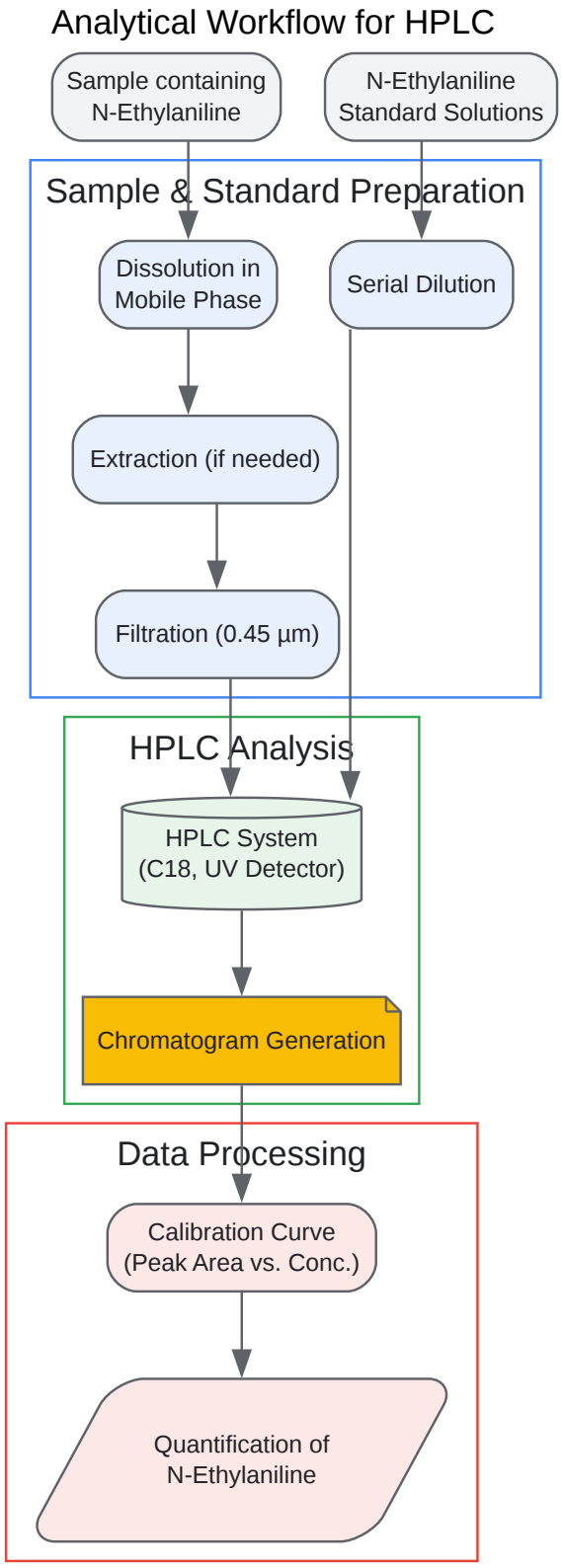

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Analytical Workflow for HPLC

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Applications in Research and Development

N-ethylaniline is a versatile chemical intermediate with broad applications.

- Dye Manufacturing: It is a foundational component in the synthesis of various colorants, particularly azo and triphenylmethane dyes, used in textiles, inks, and plastics.[8][16]
- Rubber Industry: It serves as an intermediate for rubber accelerators, which improve the vulcanization process and enhance the durability of rubber products.[8][9]
- Pharmaceutical and Agrochemical Synthesis: N-ethylaniline is used as an intermediate in the multi-step synthesis of some active pharmaceutical ingredients (APIs) and pesticides.[1][16] Its role is typically as a building block in the creation of more complex molecules. However, specific signaling pathways directly involving N-ethylaniline are not commonly reported, as it is generally not the final bioactive compound.
- Other Industrial Uses: It is also employed in the production of fine chemicals such as explosives and photographic materials.[8][9]

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